

Solubility of 4-(N-morpholino)butanesulfonic Acid (MOBS): A Technical Guide

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Compound of Interest

Compound Name: MOBS

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 4-(N-morpholino)butanesulfonic acid (**MOBS**), a zwitterionic buffer commonly used in biological and biochemical research. Understanding the solubility of **MOBS** in various solvents is critical for its effective application in experimental protocols, particularly in drug development and formulation studies.

Core Concepts

MOBS is one of the "Good's buffers," developed to be effective in the physiological pH range. Its solubility is a key physical property that dictates the maximum buffer concentration achievable in a given solvent system. As a zwitterionic compound, its solubility is influenced by the polarity of the solvent, with a higher affinity for polar solvents.

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of **MOBS** in water and aqueous organic solvent mixtures.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)
Water	Not Specified	50[1]	~0.224

Table 1: Solubility of **MOBS** in Water

A study by Lee and Lin (2011) investigated the solubility of **MOBS** in aqueous mixtures of 1,4-dioxane and ethanol at 298.15 K (25 °C).[2][3] The study found that **MOBS** exhibits liquid-liquid phase separation in 1,4-dioxane concentrations ranging from 0.4 to 0.9 mass fraction.[2] While the full dataset is contained within the published article, the research indicates that the solubility of **MOBS** was determined across various concentrations of these aqueous organic mixtures.[2][3]

Experimental Protocols

Determining the solubility of a compound like **MOBS** requires precise and reproducible methodologies. The following is a generalized experimental protocol based on common methods for determining the solubility of biological buffers.

Method 1: Shake-Flask Method

This is a common and straightforward method for determining equilibrium solubility.

Materials:

- **MOBS** powder
- Solvent of interest (e.g., water, ethanol, etc.)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters with a pore size of 0.22 µm)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **MOBS** powder to a known volume of the solvent in a sealed flask. The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
- **Equilibration:** Place the sealed flask in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- **Quantification:** Accurately dilute the filtered saturated solution with the solvent. Measure the concentration of **MOBS** in the diluted solution using a validated analytical method.
- **Calculation:** Calculate the solubility of **MOBS** in the solvent based on the measured concentration and the dilution factor. Express the solubility in units such as mg/mL or mol/L.

Method 2: Determination of Solubility via Densitometry

This method, as described in the study of **MOBS** in aqueous mixtures, relies on the precise measurement of density.^{[2][3]}

Materials:

- **MOBS** powder
- Solvent of interest
- Vibrating-tube digital densimeter
- Analytical balance
- Volumetric flasks

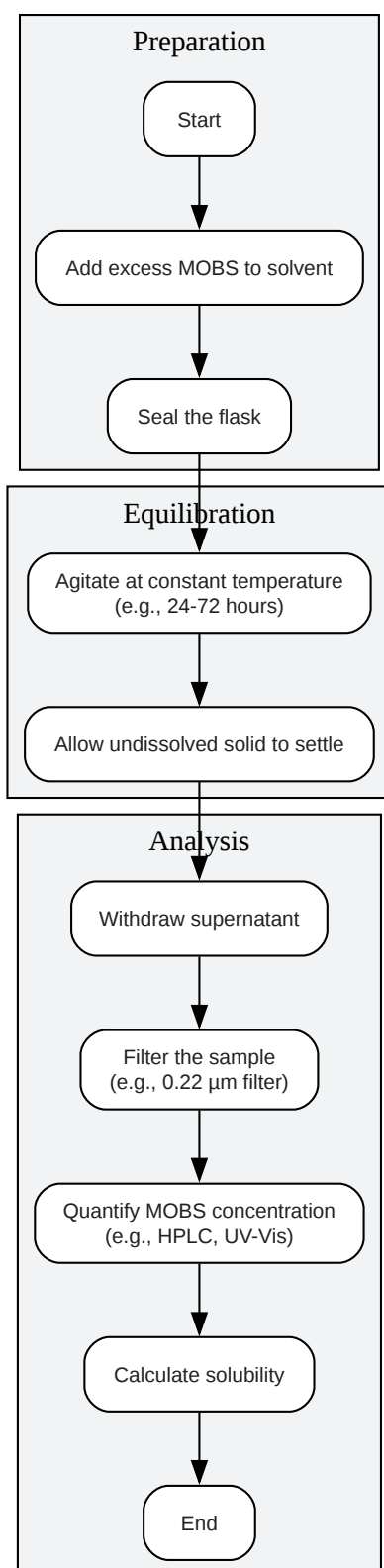
- Constant temperature bath

Procedure:

- Preparation of Standard Solutions: Prepare a series of **MOBS** solutions of known concentrations in the desired solvent.
- Density Measurement of Standards: Measure the density of each standard solution using a calibrated vibrating-tube digital densimeter maintained at a constant temperature (e.g., 298.15 K).
- Generation of a Calibration Curve: Plot the density of the standard solutions as a function of their concentration. This should yield a linear relationship.
- Preparation of Saturated Solution: Prepare a saturated solution of **MOBS** as described in the shake-flask method (steps 1 and 2).
- Density Measurement of Saturated Solution: After equilibration and phase separation, carefully measure the density of the clear supernatant of the saturated solution.
- Determination of Solubility: Use the calibration curve to determine the concentration of **MOBS** in the saturated solution from its measured density.

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **MOBS**.

As **MOBS** is a buffer and not a signaling molecule, a signaling pathway diagram is not applicable. The logical relationship central to its use is the Henderson-Hasselbalch equation, which relates pH, pKa, and the concentrations of the acidic and basic forms of the buffer.



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Caption: Henderson-Hasselbalch equation for buffer calculations.

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References

- 1. 4-Morpholinobutane-1-sulfonic acid | lookchem [lookchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Reproducibility with Biological Buffers [sigmaaldrich.com]
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